

Technical Guide: Taxayunnansin A – Chemical Structure & Molecular Characterization

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Compound of Interest

Compound Name: Taxayunnansin A

Cat. No.: B8261446

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Executive Summary

Taxayunnansin A (also identified as Taxayuntin or 13-Deacetylbaaccatin VI) is a complex taxane diterpenoid isolated from the bark and needles of *Taxus* species (*T. wallichiana*, *T. yunnanensis*). Unlike the clinically approved paclitaxel (Taxol®), **Taxayunnansin A** lacks the C-13 phenylisoserine side chain but possesses a highly oxygenated core with significant multidrug resistance (MDR) reversal potential. This guide elucidates its corrected chemical structure, resolving historical ambiguities regarding the D-ring (oxetane) configuration, and provides actionable protocols for its isolation and identification.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

Nomenclature and Identifiers

Attribute	Detail
Common Name	Taxayunnansin A
Synonyms	Taxayuntin; 13-Deacetyl baccatin VI; 13-Decinnoyltaxchinin B
CAS Registry Number	153229-31-3
IUPAC Name	(2 α ,5 β ,7 β ,10 β ,13 α)-4,7,10-Triacetoxy-2-(benzoyloxy)-5,20-epoxy-1,13-dihydroxytax-11-en-9-one (Corrected configuration)
Chemical Family	Taxane Diterpenoid (Normal 6/8/6 Skeleton)

Molecular Data[1][4][6][9][10]

- Molecular Formula:

[1][2]

- Molecular Weight: 672.72 g/mol [3]
- Exact Mass: 672.2782 Da[1][4]
- Elemental Analysis: C (62.49%), H (6.59%), O (30.92%)

Structural Logic & Connectivity

Taxayunnansin A is built upon the taxa-4(20),11-diene core but features the characteristic oxetane D-ring (5 β ,20-epoxy) found in bioactive taxanes like Baccatin III. Early literature (Barboni et al., 1993) incorrectly assigned a structure lacking the oxetane ring; however, subsequent 2D-NMR studies (Zhang et al., 1995; Appendino et al.) confirmed the presence of the oxetane.

Key Structural Features:

- Skeleton: Tricyclic [9.3.1.0

] pentadecane system (Rings A, B, C) fused with a four-membered oxetane (Ring D).

- Substituents:
 - C-2: Benzoyloxy group (-OBz).[1]
 - C-4, C-7, C-10: Acetoxy groups (-OAc).[2]
 - C-5: Involved in oxetane ring formation (5 β ,20-epoxy).[1] Note: Some variations describe a C-5 Acetoxy in non-oxetane precursors, but the C₃₅H₄₄O₁₃ formula and "Baccatin" classification support the oxetane form.
 - C-13: Free Hydroxyl group (-OH). This is the "deacetyl" site relative to Baccatin VI.[2]
 - C-1: Free Hydroxyl group (-OH).
 - C-9: Ketone (=O).

Structural Elucidation & Spectroscopic Signatures[2][4][7][8][9][10]

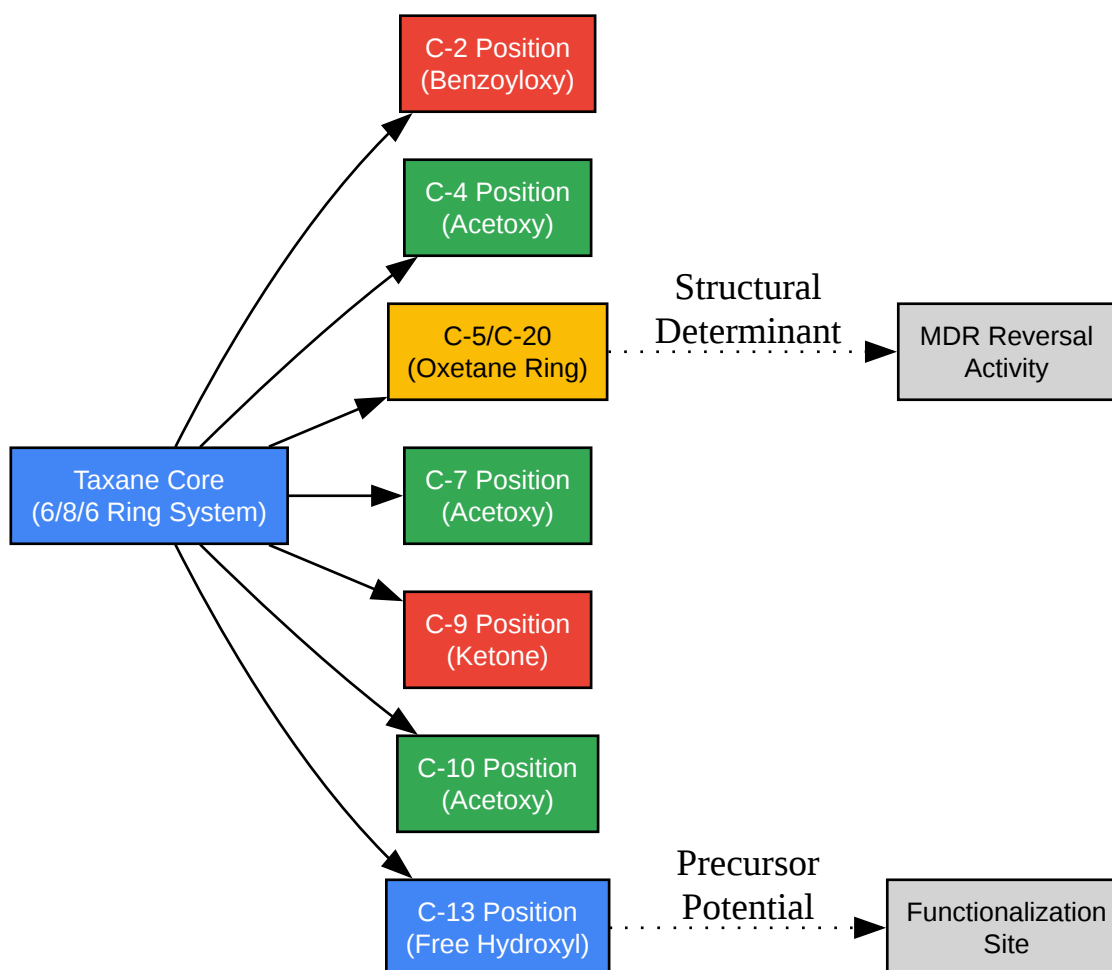
To validate the identity of **Taxayunnansin A**, researchers must rely on specific NMR signatures that distinguish it from structurally similar taxoids (e.g., Baccatin III, 10-Deacetylbaccatin III).

Key H NMR Diagnostic Signals (CDCl₃ , 500 MHz)

Position	(ppm)	Multiplicity	Interpretation
C-2 H	5.60 - 5.65	d, J=7.0 Hz	Diagnostic for 2-benzoate configuration.[4][3]
C-10 H	6.30 - 6.35	s	Singlet indicates C-10 is acetylated (vs. 10-DAB).[4][3]
C-13 H	4.80 - 4.90	m	Upfield shift relative to Taxol confirms lack of side chain.[4][3]
C-5 H	4.95	d, J=9.0 Hz	Characteristic of the oxetane ring junction.
C-20 H	4.15 & 4.30	dd (AB system)	Methylene protons of the oxetane ring.[4][3]
OAc Methyls	2.00 - 2.25	s (x4)	Four distinct singlets for acetyl groups (C4, C7, C10, etc.).[4][3]
Bz Aromatics	7.40 - 8.10	m	Benzoyl group protons.[4][3]

Diagrammatic Representation of Structural Logic

The following diagram illustrates the connectivity and functional groups defining **Taxayunnansin A**.



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Figure 1: Structural connectivity of **Taxayunnansin A**, highlighting key functional groups attached to the taxane core.

Experimental Protocol: Isolation & Purification

This protocol outlines a self-validating workflow for isolating **Taxayunnansin A** from *Taxus* biomass.

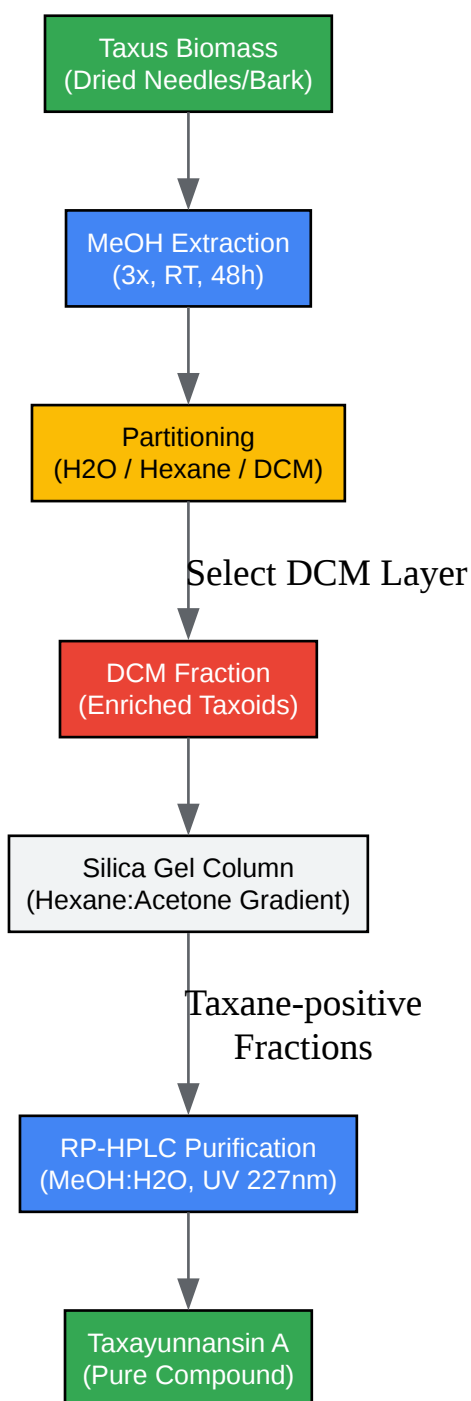
Reagents & Materials

- Source Material: Dried needles/bark of *Taxus wallichiana* or *Taxus yunnanensis*.
- Solvents: Methanol (MeOH), Ethanol (EtOH), Dichloromethane (DCM), Hexane, Ethyl Acetate (EtOAc).

- Stationary Phases: Silica gel (200-300 mesh), ODS (Octadecylsilane) C18 resin.

Step-by-Step Isolation Workflow

- Extraction:
 - Macerate 1.0 kg of dried plant material in MeOH (3 x 3L) at room temperature for 48 hours.
 - Concentrate the combined filtrate under reduced pressure to obtain the crude extract.
- Partitioning (Liquid-Liquid Extraction):
 - Suspend crude extract in water.
 - Partition sequentially with Hexane (to remove lipids/waxes) and DCM.
 - Collect the DCM fraction (contains taxoids).
- Fractionation (Silica Gel Chromatography):
 - Load DCM fraction onto a silica gel column.
 - Elute with a gradient of Hexane:Acetone (from 90:10 to 50:50).
 - Monitor fractions via TLC (Vanillin-H₂SO₄ reagent; taxanes turn blue/purple).
- Purification (HPLC/Preparative TLC):
 - Subject taxane-rich fractions to C18 Reversed-Phase HPLC.
 - Mobile Phase: MeOH:H₂O (65:35 to 80:20 gradient).
 - Detection: UV at 227 nm (taxane absorption maximum).
 - Isolate the peak corresponding to **Taxayunnansin A** (Retention time relative to Baccatin III must be determined; usually elutes later due to higher acetylation).



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Figure 2: Workflow for the isolation of **Taxayunnansin A** from Taxus species.

Biological Significance: MDR Reversal[11][12]

While **Taxayunnansin A** exhibits weak direct cytotoxicity ($IC_{50} > 10 \mu\text{g/mL}$ against KB cells), it is a potent Multidrug Resistance (MDR) Reversal Agent.

- Mechanism: It acts as a competitive inhibitor of P-glycoprotein (P-gp), an efflux pump responsible for chemotherapy resistance.
- Synergy: Co-administration of **Taxayunnansin A** with cytotoxic agents (e.g., Vincristine, Doxorubicin) significantly increases intracellular drug accumulation in resistant cancer cell lines (e.g., 2780AD).
- Structure-Activity Relationship (SAR): The lack of the C-13 side chain reduces cytotoxicity, while the hydrophobic acetoxy groups at C-4, C-7, and C-10 enhance affinity for the P-gp binding site.

References

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